

# An In-depth Technical Guide to the Crystal Structure of Nickel Thiocyanate

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## Compound of Interest

Compound Name: Nickel thiocyanate

CAS No.: 20427-77-4

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This guide provides a comprehensive overview of the crystal structure of nickel(II) thiocyanate,  $\text{Ni}(\text{SCN})_2$ , a coordination polymer of significant interest in materials science and coordination chemistry. The information presented herein is compiled from crystallographic studies and is intended to serve as a valuable resource for researchers working with this and related compounds.

## Crystal Structure and Coordination Environment

The crystal structure of nickel(II) thiocyanate was first determined by Dubler, Relier, and Oswald in 1982.<sup>[1][2][3]</sup> It crystallizes in the monoclinic crystal system with the space group  $C2/m$ .<sup>[1][2][4]</sup> The fundamental building block of the structure consists of a nickel(II) ion octahedrally coordinated by two nitrogen atoms and four sulfur atoms from the bridging thiocyanate ligands.<sup>[5]</sup> This coordination environment can be denoted as  $\text{NiN}_2\text{S}_4$ .

The thiocyanate ligand ( $\text{SCN}^-$ ) is an ambidentate ligand, capable of coordinating through either the nitrogen or the sulfur atom. In the structure of  $\text{Ni}(\text{SCN})_2$ , it acts as a bridging ligand,

connecting adjacent nickel centers. Specifically, the sulfur atom of the thiocyanate ligand bridges two nickel ions, leading to the formation of a two-dimensional (2D) polymeric sheet structure.[5] These sheets are held together by van der Waals forces.

The coordination polyhedron around the nickel(II) ion is a distorted octahedron. The two nitrogen atoms from two different thiocyanate ligands occupy two coordination sites, while the four sulfur atoms from four other thiocyanate ligands complete the octahedral geometry.[5]

## Crystallographic Data

The crystallographic data for nickel(II) thiocyanate, as determined by single-crystal X-ray diffraction, are summarized in the table below.

Parameter	Value
Crystal System	Monoclinic
Space Group	C2/m
Unit Cell Dimensions	
a	10.476(7) Å
b	3.628(2) Å
c	6.165(5) Å
$\alpha$	90°
$\beta$	106.89(9)°
$\gamma$	90°
Volume	224.2(3) Å <sup>3</sup>
Z	2
Coordination Geometry	
Ni-N Bond Length	2.02(1) Å
Ni-S Bond Length	2.518(3) Å, 2.576(3) Å
N-Ni-N Angle	180°
S-Ni-S Angles	85.9(1)°, 94.1(1)°, 180°
N-Ni-S Angles	87.7(2)°, 92.3(2)°

## Experimental Protocols

### Synthesis of Nickel(II) Thiocyanate Crystals

A common method for the synthesis of nickel(II) thiocyanate crystals is through a salt metathesis reaction in an aqueous solution.<sup>[5]</sup>

Materials:

- Nickel(II) sulfate hexahydrate ( $\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$ ) or Nickel(II) chloride hexahydrate ( $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$ ) [6]
- Barium thiocyanate ( $\text{Ba}(\text{SCN})_2$ ) or Potassium thiocyanate ( $\text{KSCN}$ ) [6]
- Distilled water
- Ethanol (for washing)

Procedure:

- Prepare an aqueous solution of a nickel(II) salt (e.g., nickel(II) sulfate hexahydrate).
- Prepare a separate aqueous solution of a thiocyanate salt (e.g., barium thiocyanate). A slight excess of the thiocyanate salt is typically used. [6]
- Slowly add the thiocyanate salt solution to the nickel(II) salt solution with constant stirring.
- If barium thiocyanate is used, a white precipitate of barium sulfate ( $\text{BaSO}_4$ ) will form. This precipitate should be removed by filtration.
- The resulting green or dark green solution contains the dissolved nickel(II) thiocyanate. [6]
- Allow the filtrate to slowly evaporate at room temperature. Microcrystalline nickel(II) thiocyanate will precipitate out of the solution. [5]
- Collect the crystals by filtration.
- Wash the crystals with a small amount of cold ethanol to remove any soluble impurities. [6]
- Dry the crystals under vacuum or in a desiccator. [6]

## Single-Crystal X-ray Diffraction Analysis

The determination of the crystal structure of nickel(II) thiocyanate is achieved through single-crystal X-ray diffraction.

Instrumentation:

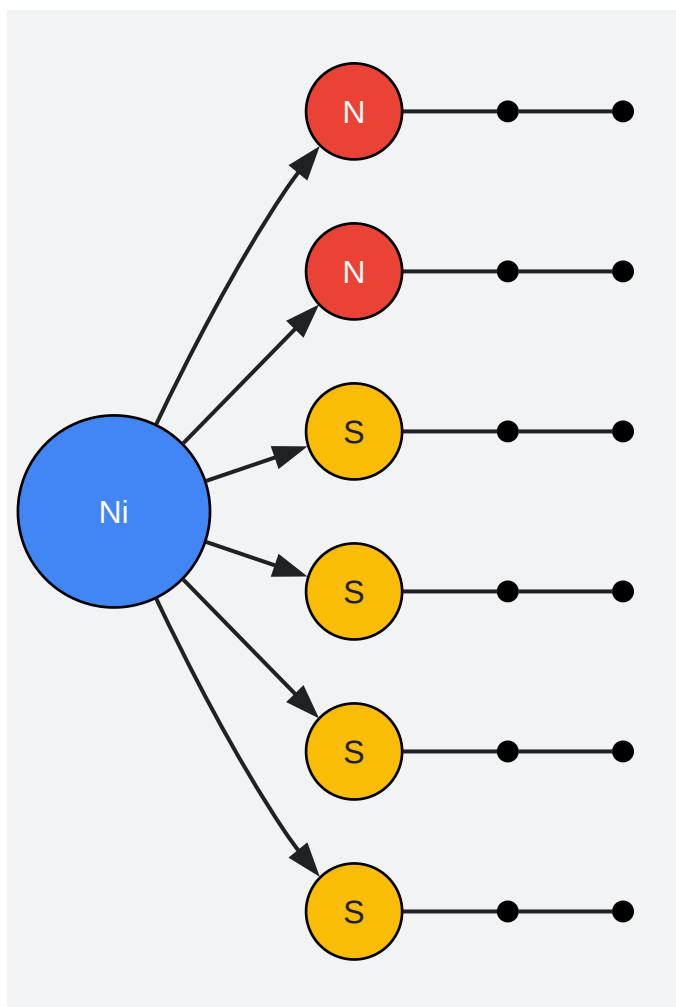
- A four-circle single-crystal X-ray diffractometer equipped with a suitable X-ray source (e.g., Mo-K $\alpha$  radiation,  $\lambda = 0.71073 \text{ \AA}$ ) and a detector.[1]

Procedure:

- **Crystal Mounting:** A suitable single crystal of nickel(II) thiocyanate is selected under a microscope and mounted on a goniometer head using a glass fiber and a suitable adhesive.
- **Data Collection:** The mounted crystal is placed on the diffractometer and cooled to a low temperature (e.g., 100 K) to minimize thermal vibrations. A full sphere of diffraction data is collected by rotating the crystal through a series of angles ( $\varphi$ ,  $\chi$ , and  $\omega$  scans).
- **Data Reduction:** The collected diffraction images are processed to integrate the intensities of the reflections and apply corrections for factors such as Lorentz and polarization effects, and absorption.
- **Structure Solution and Refinement:** The crystal structure is solved using direct methods or Patterson methods to determine the initial positions of the atoms. The structural model is then refined using full-matrix least-squares methods against the experimental diffraction data. This process minimizes the difference between the observed and calculated structure factors. The final refinement includes anisotropic displacement parameters for all non-hydrogen atoms.

## Structural Visualization

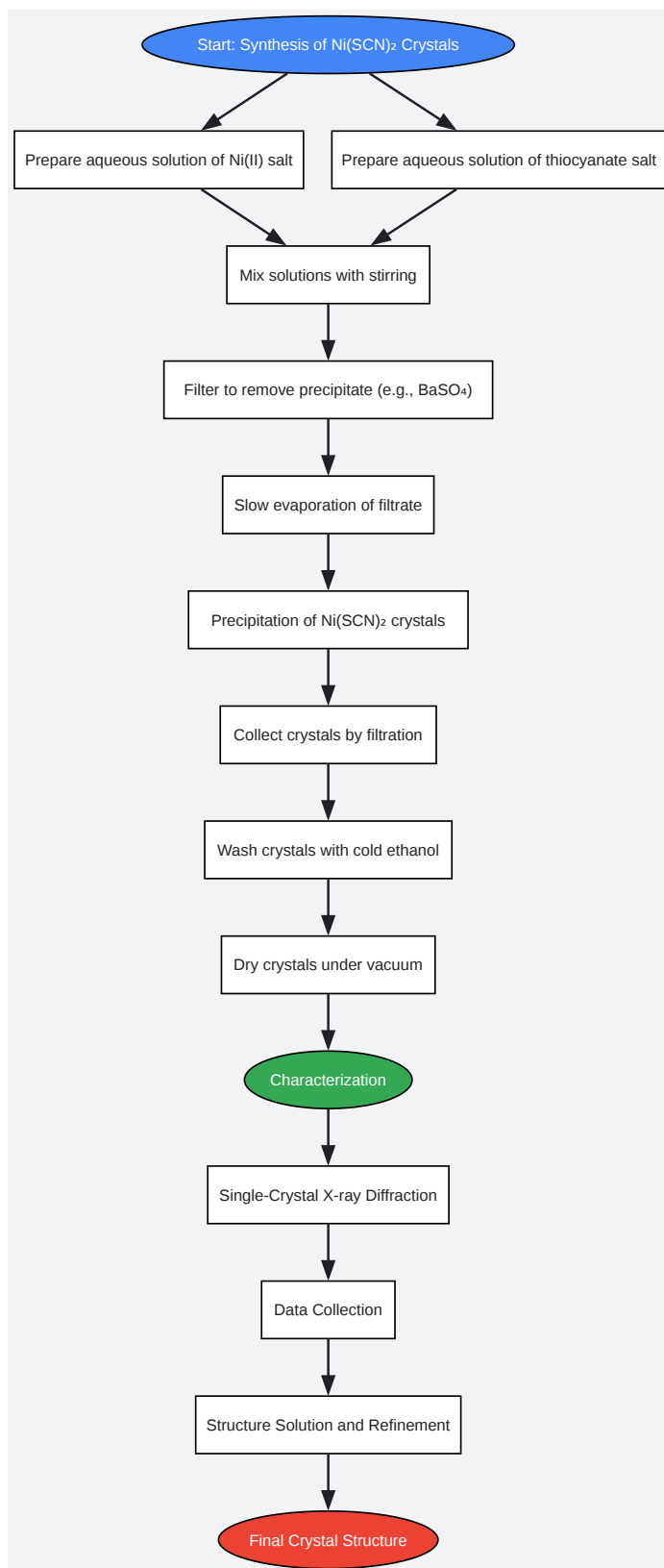
The coordination environment of the nickel(II) ion in the **nickel thiocyanate** crystal structure is a key feature. The following diagram, generated using the DOT language, illustrates this coordination.



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Caption: Coordination of Ni(II) in **Nickel Thiocyanate**.

The following diagram illustrates the experimental workflow for the synthesis and characterization of **nickel thiocyanate** crystals.



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Caption: Synthesis and Characterization Workflow.

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## References

- [1. Intermediates in thermal decomposition of nickel\(II\) complexes: The crystal structures of Ni\(SCN\)2\(NH3\)2 and Ni\(SCN\)2 | Semantic Scholar \[semanticscholar.org\]](#)
- [2. chemrxiv.org \[chemrxiv.org\]](#)
- [3. next-gen.materialsproject.org \[next-gen.materialsproject.org\]](#)
- [4. Inorganic Metal Thiocyanates - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Nickel\(II\) thiocyanate - Wikipedia \[en.wikipedia.org\]](#)
- [6. Synthesis of Ni\(NCS\)2\(PPh3\)2 Complex Describe the synthetic procedure to.. \[askfilo.com\]](#)
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